

In-Depth Technical Guide to 3-Nitrophthalic Acid

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Compound of Interest

Compound Name: 3-Nitrophthalic acid

Cat. No.: B027452

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **3-Nitrophthalic acid**, with a central focus on its molecular weight and related characteristics. The information is presented to support its application in research, particularly in the fields of chemical synthesis and drug development.

Core Physicochemical Data

3-Nitrophthalic acid is an organic compound featuring a benzene ring substituted with two carboxylic acid groups at positions 1 and 2, and a nitro group at the 3-position.^[1] This substitution pattern imparts specific chemical properties that are crucial for its role as a versatile intermediate in organic synthesis.^{[1][2]}

Quantitative Physicochemical Properties

The fundamental properties of **3-Nitrophthalic acid** are summarized in the table below for ease of reference and comparison.

Property	Value	References
Molecular Formula	C ₈ H ₅ NO ₆	[1][2]
Molecular Weight	211.13 g/mol	
Monoisotopic Mass	211.01169 Da	
CAS Number	603-11-2	
Melting Point	210 - 219 °C (decomposes)	
Appearance	White to pale yellow crystalline powder	
Purity	≥ 99% (HPLC)	

Synthesis and Structure

The chemical structure of **3-Nitrophthalic acid** is key to its reactivity. The presence of both electron-withdrawing nitro and carboxylic acid groups on the benzene ring influences its chemical behavior.

Synthesis Pathway Overview

A common method for the synthesis of **3-Nitrophthalic acid** involves the nitration of phthalic acid. This electrophilic aromatic substitution reaction typically utilizes a nitrating agent, such as concentrated nitric acid, often in the presence of a strong acid catalyst like sulfuric acid. The logical workflow for this synthesis is depicted in the diagram below.

Caption: Synthesis of **3-Nitrophthalic acid** from Phthalic Acid.

Applications in Research and Development

3-Nitrophthalic acid serves as a crucial building block in the synthesis of a variety of organic molecules. Its derivatives are utilized as intermediates in the production of dyes, pigments, and polymers. In the pharmaceutical industry, it acts as a precursor for the development of more complex active pharmaceutical ingredients.

Experimental Protocols

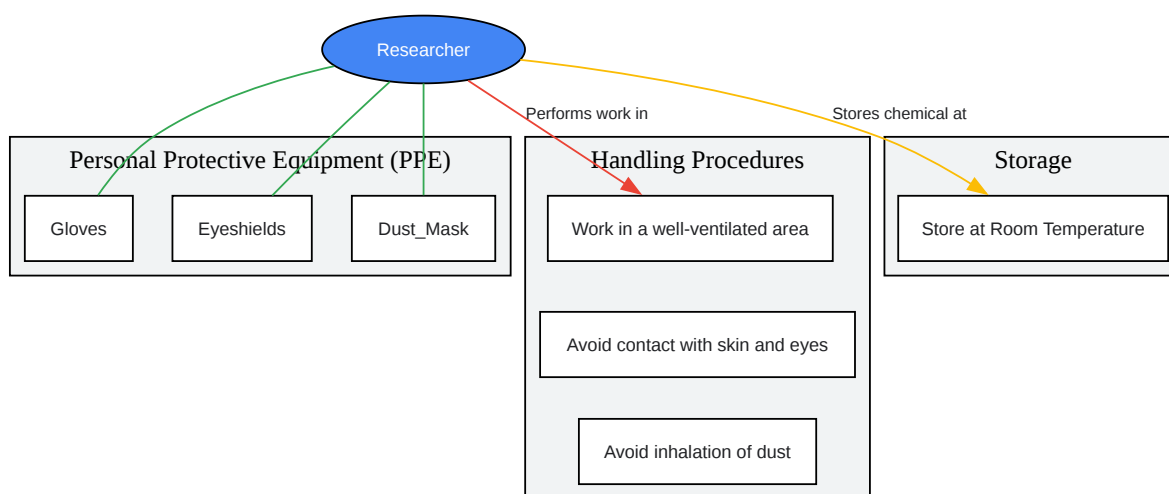
While specific experimental protocols can vary, a general procedure for the nitration of phthalic anhydride (a common precursor to phthalic acid) is outlined below. This serves as an illustrative example of the synthesis of a related nitrated aromatic acid.

Synthesis of **3-Nitrophthalic Acid** from Phthalic Anhydride (Illustrative Protocol)

- **Preparation of the Nitrating Mixture:** Carefully add 25 mL of concentrated sulfuric acid to a flask cooled in an ice bath. Slowly add 10 mL of concentrated nitric acid to the sulfuric acid while maintaining the low temperature.
- **Reaction:** In a separate flask, dissolve 15 g of phthalic anhydride in 30 mL of concentrated sulfuric acid. Cool this mixture in an ice bath.
- **Addition of Nitrating Mixture:** Slowly add the prepared nitrating mixture to the phthalic anhydride solution, ensuring the temperature does not exceed 10 °C.
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and then heat it to 90 °C for 2 hours.
- **Isolation of Product:** Pour the reaction mixture onto crushed ice. The precipitated solid is then collected by vacuum filtration.
- **Purification:** The crude **3-Nitrophthalic acid** is washed with cold water and can be further purified by recrystallization from hot water.

Safety and Handling

3-Nitrophthalic acid is classified as a hazardous substance. It can cause skin irritation, serious eye damage, and may cause respiratory irritation. Appropriate personal protective equipment, including gloves, safety glasses, and a dust mask, should be worn when handling this chemical. It should be stored in a well-ventilated area.



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Caption: Recommended safety and handling workflow for **3-Nitrophthalic acid**.

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References

- 1. printtechhealthcare.com [printtechhealthcare.com]
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